

Tribenoside lidocaine combination clinical evidence review

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tribenoside

CAS No.: 10310-32-4

Cat. No.: S545791

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Clinical Performance Comparison

The table below summarizes key clinical outcomes of **tribenoside** + lidocaine (marketed as **Procto-Glyvenol**) from multiple studies, comparing it to common alternatives like steroids and its individual components.

Comparison	Key Clinical Outcomes	Onset of Action & Duration	Study Details
vs. Steroid-Containing Preparations	Effective relief of both subjective (pain, itching) and objective (prolapse, bleeding) symptoms ; comparable or superior to steroids in some studies [1] [2].	Rapid onset; significant symptom relief reported within 3-5 days of treatment [2].	Evaluated in six clinical studies against steroids like hydrocortisone, prednisolone, and fluocortolone [1] [3] [2].
vs. Its Individual Components	The combination therapy was more effective than preparations containing only tribenoside or only lidocaine [1] [3].	Fast onset of symptom relief from 10 minutes after administration, lasting	Five studies compared the combination against its single components [1] [3].

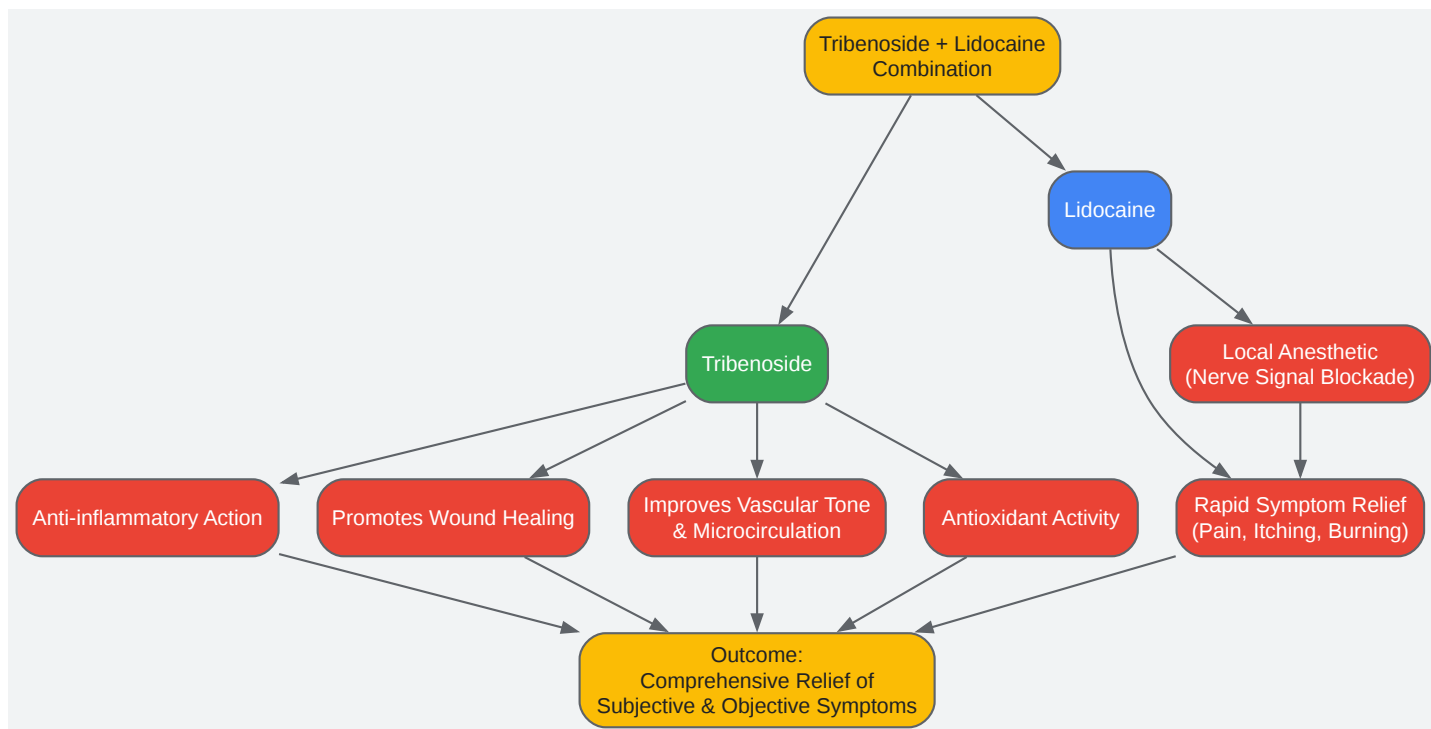
Comparison	Key Clinical Outcomes	Onset of Action & Duration	Study Details
		up to 10–12 hours [4] [2].	
Use in Special Populations (Postpartum & Pregnant Women)	Safe and effective; significantly improved both subjective and objective symptoms of hemorrhoids [4] [2].		Specifically evaluated in two clinical studies in women with hemorrhoids due to pregnancy or delivery [1] [3]. Safe after the first trimester [4] [2].

Mechanism of Action and Supporting Preclinical Evidence

The efficacy of the **tribenoside** and lidocaine combination stems from the complementary actions of its two components.

- **Lidocaine:** A local anesthetic that provides **rapid symptomatic relief** by blocking nerve signals, thereby alleviating pain, itching, and burning [5] [2].
- **Tribenoside:** An anti-inflammatory agent that addresses the underlying pathology. Evidence indicates it:
 - Reduces inflammation and improves local microcirculation and vascular tone [6] [2].
 - **Promotes wound healing** by stimulating fibroblast migration and protecting against reactive oxygen species, which accelerates re-epithelialization [6].
 - Helps restore the basement membrane and exhibits venotropic properties (beneficial effects on veins) [5] [2].

The following diagram illustrates the multi-targeted mechanism of action of the **tribenoside** and lidocaine combination in treating hemorrhoids.



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Analytical Method for Simultaneous Quantification

For drug development professionals, a high-performance liquid chromatography (HPLC) method has been developed and validated for the simultaneous quantification of lidocaine hydrochloride (LH) and **tribenoside** (TR) along with their impurities in pharmaceutical preparations [5] [7].

The table below outlines the core parameters of this analytical method.

Parameter	Description
Method	Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with gradient elution [5] [7].
Column	C18 column [5] [7].

Parameter	Description
Mobile Phase	Gradient mixture of acetonitrile and 0.1% orthophosphoric acid [5] [7].
Sample Prep	Liquid-liquid extraction (LLE) procedure with ethanol [5] [7].
Validation	Method validated per ICH guidelines. Shows high precision (RSD < 1.97%) and accuracy (98.17-101.94%) for all analytes [5] [7].

Summary for Research and Development

The body of clinical evidence supports **tribenoside** + lidocaine as a **fast, effective, and safe first-line treatment for low-grade hemorrhoids** [4] [1] [3]. Its value in drug development lies in:

- **Dual and complementary mechanism** targeting both symptoms and underlying pathology.
- **Strong efficacy profile** versus active comparators like steroids.
- **Favorable safety**, enabling use in sensitive populations like pregnant women (after the first trimester) and postpartum women [4] [2].
- **Robust and validated analytical methods** for quality control.

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To cite this document: Smolecule. [Tribenoside lidocaine combination clinical evidence review].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545791#tribenoside-lidocaine-combination-clinical-evidence-review>]

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